

2-(2-Cyclopropylphenyl)acetic Acid Proper Disposal Procedures

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Compound of Interest

Compound Name: 2-(2-Cyclopropylphenyl)acetic acid

CAS No.: 1500744-36-4

Cat. No.: B13462698

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Executive Summary: Immediate Action Plan

2-(2-Cyclopropylphenyl)acetic acid (CAS: 1500744-36-4) is a specialized organic intermediate used primarily in pharmaceutical synthesis. As a substituted phenylacetic acid derivative, it requires strict adherence to organic acid disposal protocols.^[1]

Core Disposal Directive:

- DO NOT dispose of down the drain.
- DO NOT mix with strong oxidizers or bases during collection.
- PRIMARY METHOD: High-temperature incineration via a licensed hazardous waste contractor.

Chemical Identification & Characterization

Accurate identification is the first step in compliant disposal.^[1] Ensure your chemical inventory matches these specifications before proceeding.

Parameter	Specification
Chemical Name	2-(2-Cyclopropylphenyl)acetic acid
CAS Number	1500744-36-4
Molecular Formula	C ₁₁ H ₁₂ O ₂
Molecular Weight	176.21 g/mol
Physical State	Solid (typically white to off-white powder)
Acidity (pKa)	~4.3 (Predicted) - Behave as a weak organic acid
Solubility	Soluble in organic solvents (DMSO, Methanol, DCM); Low solubility in water

Hazard Assessment & Safety Profile

While specific toxicological data for this exact CAS is limited, it must be handled with the conservative safety protocols assigned to substituted phenylacetic acids (e.g., Phenylacetic acid, CAS 103-82-2).

Primary Hazards (GHS Classification - Conservative Estimate)

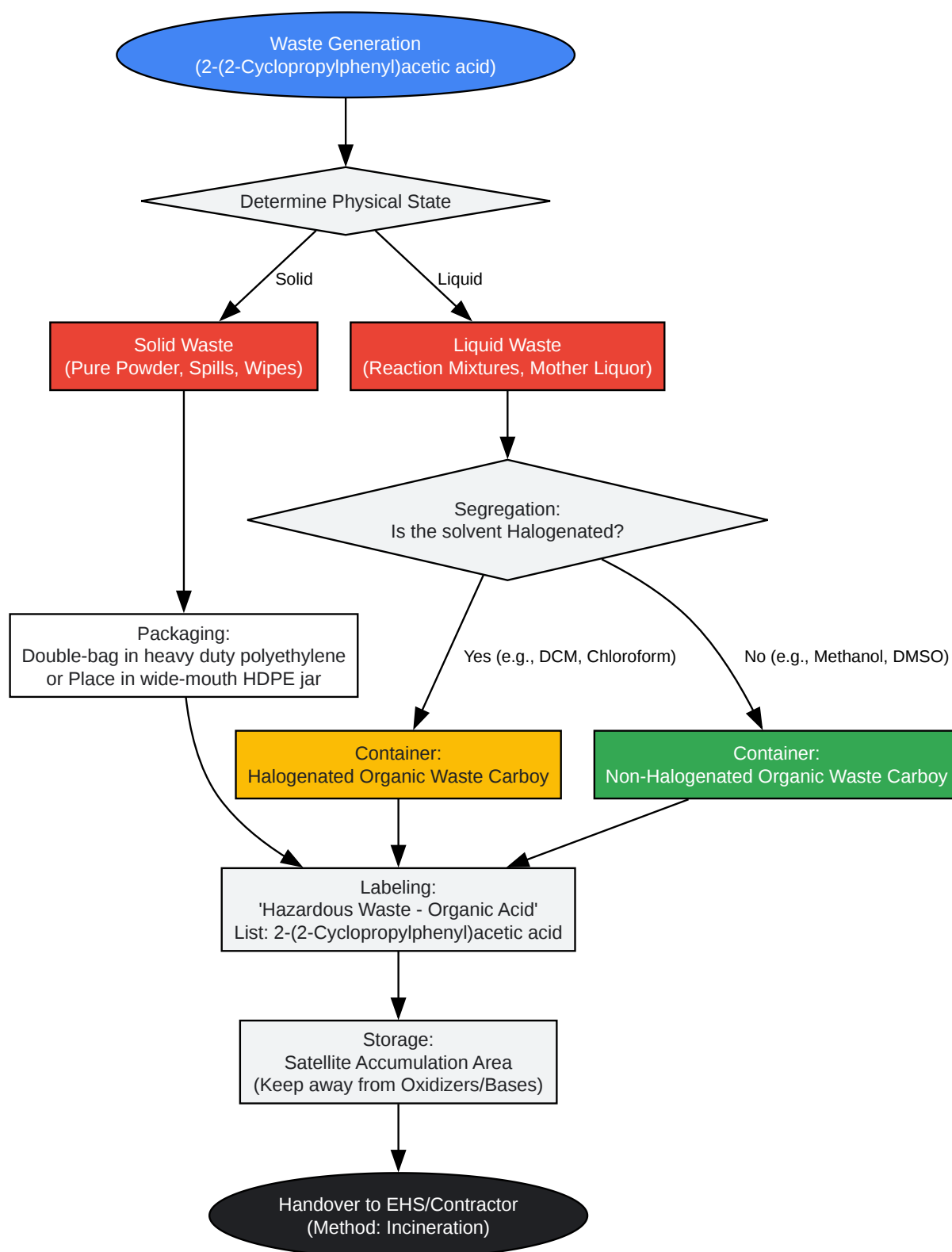
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[3\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)
- Corrosivity: Potential to cause burns in concentrated forms or upon prolonged contact.[\[1\]](#)

Personal Protective Equipment (PPE) Matrix

Protection Zone	Requirement	Rationale
Eye/Face	ANSI Z87.1 Chemical Splash Goggles	Prevents corneal damage from acidic dust or splashes.
Skin (Hands)	Nitrile Gloves (Min. thickness 0.11 mm)	Provides adequate barrier for solid handling. ^[1] Double glove for solutions.
Respiratory	N95 or P100 Respirator	Required if handling open powder outside a fume hood. ^[1]
Body	Chemical-resistant Lab Coat	Prevents contamination of personal clothing.

Disposal Decision Logic (Workflow)

The following diagram outlines the decision-making process for segregating and disposing of 2-(2-Cyclopropylphenyl)acetic acid waste streams.



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Figure 1: Decision tree for the segregation and packaging of 2-(2-Cyclopropylphenyl)acetic acid waste.

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Substance & Contaminated Debris)

Applicability: Expired pure chemicals, spill cleanup materials, contaminated gloves, and weighing boats.^[1]

- Containment:
 - Collect solids carefully to avoid dust generation.^[1]
 - Place waste into a wide-mouth High-Density Polyethylene (HDPE) jar or double-bag using heavy-duty (minimum 2 mil) polyethylene bags.
 - Note: Do not use metal containers as organic acids may corrode them over time.^[1]
- Labeling:
 - Affix a hazardous waste label immediately.^[1]
 - Constituents: Write "2-(2-Cyclopropylphenyl)acetic acid" and "Solid Debris".
 - Hazard Checkbox: Mark "Toxic" and "Corrosive/Irritant".
- Storage:
 - Store in the "Solid Hazardous Waste" bin.^[1]
 - Ensure the bin is closed when not in active use.^[1]

Protocol B: Liquid Waste (Solutions & Reaction Mixtures)

Applicability: Mother liquors, HPLC waste, or dissolved stock solutions.^[1]

- Compatibility Check:
 - Ensure the waste stream does not contain strong oxidizers (e.g., nitric acid, peroxides) or strong bases (e.g., sodium hydroxide), as this can cause exothermic reactions or gas evolution.[\[1\]](#)
- Solvent Segregation:
 - Halogenated: If dissolved in Dichloromethane (DCM) or Chloroform -> Use Halogenated Waste container.
 - Non-Halogenated: If dissolved in Methanol, Ethanol, DMSO, or Ethyl Acetate -> Use Non-Halogenated Waste container.
- Transfer:
 - Use a funnel to prevent spills.[\[1\]](#)
 - Leave at least 10% headspace in the container to allow for expansion.[\[1\]](#)
- Labeling:
 - List all solvents by approximate percentage (e.g., "Methanol 95%, 2-(2-Cyclopropylphenyl)acetic acid 5%").

Protocol C: Empty Container Disposal

- Triple Rinse:
 - Rinse the empty original container three times with a solvent capable of dissolving the residue (e.g., Ethanol or Acetone).[\[1\]](#)
 - Disposal of Rinsate: Pour all three rinses into the appropriate Liquid Organic Waste container (Protocol B).
- Defacing:
 - Cross out the original label or remove it entirely.[\[1\]](#)

- Mark the container as "Empty".^[1]
- Final Step:
 - Place the clean, dry container in the regular trash or glass recycling, depending on facility rules.

Emergency Spill Response (Disposal Context)

If a spill occurs during the transfer to waste containers:

- Isolate: Evacuate the immediate area and post "Do Not Enter" signage.^[1]
- PPE Up: Don safety goggles, nitrile gloves, and a lab coat.^[1]
- Neutralize (Optional but Recommended):
 - Cover the spill with Sodium Bicarbonate (NaHCO_3) or a commercial acid spill kit.
 - Wait for bubbling to cease (indicates neutralization).^[1]
- Collect:
 - Sweep up the neutralized paste using a dustpan and brush.^[1]
 - Deposit into a plastic waste bag (Protocol A).^[1]
- Clean: Wipe the surface with water and detergent.^[1] Dispose of the wipes as solid hazardous waste.^[1]

Regulatory Compliance & Record Keeping

- Waste Codes: While federal waste codes are application-specific, this compound typically falls under D002 (Corrosivity) if the pH is ≤ 2 , or is classified generally as Hazardous Chemical Waste requiring incineration.
- Documentation: Maintain a log of all waste generated, including the mass/volume and date of transfer to the central accumulation area.^[1]

- Vendor Communication: When manifesting waste for pickup, ensure the chemical name "2-(2-Cyclopropylphenyl)acetic acid" is fully written out. Do not use abbreviations like "CPAA".

References

- PubChem. (n.d.).^[1] 2-(2-Cyclopropylphenyl)acetic acid (Compound).^{[4][5][6]} National Library of Medicine.^[1] Retrieved October 26, 2023, from [\[Link\]](#)
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